Application Notes and Protocols for N-(2,2-diethoxyethyl)-4-fluoroaniline

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Compound of Interest	
Compound Name:	*N-(2,2-diethoxyethyl)-4-fluoroaniline*
CAS No.:	*239085-97-3*
Cat. No.:	*B1597175*

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For Researchers, Scientists, and Drug Development Professionals

Introduction: A Versatile Synthetic Building Block

N-(2,2-diethoxyethyl)-4-fluoroaniline is a substituted aromatic amine that serves as a valuable intermediate in organic synthesis, particularly in the realms of pharmaceutical and agrochemical development. Its structure combines a fluorinated aniline moiety with a protected aldehyde functional group (in the form of a diethyl acetal). This unique combination allows for a variety of chemical transformations, making it a key component in the construction of more complex molecules. The fluorine atom can significantly influence the pharmacokinetic and physicochemical properties of the final product, such as metabolic stability and binding affinity, while the protected aldehyde offers a latent reactive site for subsequent synthetic manipulations.[1][2]

This document provides a comprehensive guide to the safe handling, storage, and a representative synthetic application of **N-(2,2-diethoxyethyl)-4-fluoroaniline**, drawing upon best practices for aromatic amines and data for structurally related compounds.

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Physicochemical Properties

A clear understanding of the physicochemical properties of a compound is fundamental to its safe and effective use.

Property	Value	Source
CAS Number	239085-97-3	[3]
Molecular Formula	$C_{12}H_{18}FNO_2$	[3]
Molecular Weight	227.28 g/mol	[3][4]
Boiling Point	323.6°C at 760 mmHg	[3]
Appearance	Not specified, but related anilines are typically yellow to brown liquids.[5]	N/A
Storage	Store in a dry, sealed place.	[3]

Health and Safety Information

Disclaimer: A specific Safety Data Sheet (SDS) for **N-(2,2-diethoxyethyl)-4-fluoroaniline** is not readily available. The following information is extrapolated from the SDS of the closely related and potential precursor, 4-fluoroaniline, and general knowledge of aromatic amines. The diethoxyethyl substituent may alter the toxicological properties. A thorough risk assessment should be conducted before use.

Aromatic amines as a class of compounds are known for their potential toxicity.[6] 4-fluoroaniline is classified as toxic if swallowed, in contact with skin, or if inhaled, and may cause an allergic skin reaction and is suspected of causing cancer.[7] It can also cause severe skin and eye irritation.[8]

Potential Hazards:

- Toxicity: Harmful if swallowed, inhaled, or absorbed through the skin.[6]
- Irritation: May cause irritation to the skin, eyes, and respiratory tract.[6]

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- Long-term exposure: May lead to adverse health effects. Some aromatic amines are known or suspected carcinogens.

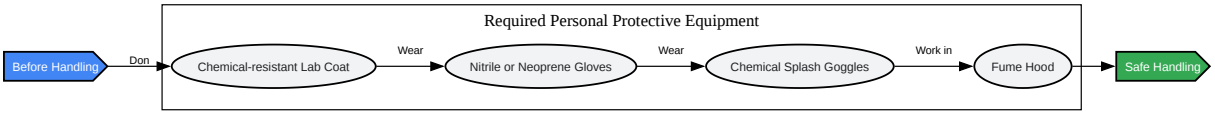
Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[9]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]

Handling and Storage Protocols

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **N-(2,2-diethoxyethyl)-4-fluoroaniline**.



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Caption: Personal Protective Equipment Workflow.

- Ventilation: Always handle **N-(2,2-diethoxyethyl)-4-fluoroaniline** in a well-ventilated area, preferably within a chemical fume hood.[10][11]
- Eye Protection: Wear chemical safety goggles.[5]
- Skin Protection: Wear a lab coat and appropriate chemical-resistant gloves (e.g., nitrile).[5]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosolization, a respirator may be necessary.[5]

Storage

Proper storage is essential to maintain the integrity of the compound and ensure laboratory safety.

- Container: Keep the container tightly closed in a dry and well-ventilated place.[11][12]
- Incompatible Materials: Store away from strong oxidizing agents and acids.[10][11]
- Conditions to Avoid: Avoid exposure to heat, flames, and sparks.[5][10] Aromatic amines can be sensitive to air and light, so storage in a dark, inert atmosphere is recommended for long-term stability.

Spill and Waste Disposal

Spill Cleanup

In the event of a spill, follow these procedures:

- Evacuate the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[7]
- Collect the absorbed material into a suitable, labeled container for disposal.[7]

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- Clean the spill area with a suitable solvent, followed by soap and water.
- Do not allow the material to enter drains or waterways.[12]

Waste Disposal

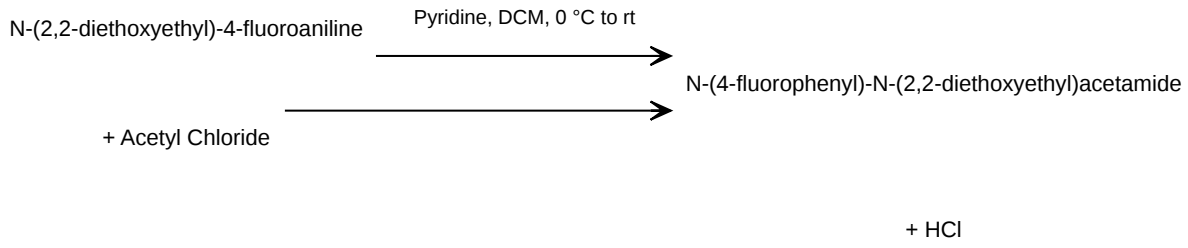
Dispose of **N-(2,2-diethoxyethyl)-4-fluoroaniline** and any contaminated materials as hazardous waste.[5] This may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[8] Always consult with your institution's environmental health and safety department for specific disposal guidelines.

Application Protocol: Acylation of N-(2,2-diethoxyethyl)-4-fluoroaniline

This protocol describes a representative acylation reaction, a common transformation for anilines in the synthesis of amides, which are prevalent in many pharmaceutical compounds.

Objective: To synthesize N-(4-fluorophenyl)-N-(2,2-diethoxyethyl)acetamide.

Reaction Scheme:



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Caption: Acylation of **N-(2,2-diethoxyethyl)-4-fluoroaniline**.

Materials:

- **N-(2,2-diethoxyethyl)-4-fluoroaniline**

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- Acetyl chloride
- Pyridine (or another non-nucleophilic base)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath

Procedure:

- In a clean, dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve **N-(2,2-diethoxyethyl)-4-fluoroaniline** (1 equivalent) in anhydrous dichloromethane.
- Add pyridine (1.2 equivalents) to the solution.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add acetyl chloride (1.1 equivalents) dropwise via a dropping funnel.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature for 2-4 hours, or until the starting material is consumed as monitored by Thin Layer Chromatography (TLC).
- Quench the reaction by slowly adding saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and separate the layers.

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- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude product can be purified by column chromatography on silica gel.

Conclusion

N-(2,2-diethoxyethyl)-4-fluoroaniline is a valuable synthetic intermediate with significant potential in drug discovery and development. Its handling requires adherence to strict safety protocols due to the potential hazards associated with aromatic amines. By following the guidelines outlined in this document, researchers can safely and effectively utilize this compound in their synthetic endeavors.

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